

Navigating the Safe Handling of 2-(4-bromophenyl)aniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-bromophenyl)aniline

Cat. No.: B1354143

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety data pertinent to the handling of **2-(4-bromophenyl)aniline**. In the absence of specific safety data for this compound, this guide extrapolates information from structurally similar and potentially hazardous analogues, primarily 4-bromoaniline and aniline, to provide a conservative and robust framework for safe handling and risk assessment.

Hazard Identification and Classification

While specific GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications for **2-(4-bromophenyl)aniline** are not readily available, based on the data for analogous compounds, it should be handled as a substance with the potential for significant health hazards. The following table summarizes the GHS classifications for 4-bromoaniline, which serves as a primary surrogate for hazard assessment.

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage. The following table presents available data for **2-(4-bromophenyl)aniline** and its close analogue, 4-bromoaniline.

Property	2-(4-bromophenyl)aniline	4-Bromoaniline
CAS Number	62532-98-3	106-40-1 [1] [2]
Molecular Formula	C12H10BrN	C6H6BrN [1] [3]
Molecular Weight	248.12 g/mol	172.025 g·mol ⁻¹ [1]
Appearance	Not specified	Colorless to pale yellow crystals [3]
Boiling Point	354.8°C at 760 mmHg [4]	Not specified
Melting Point	Not specified	60 to 64 °C [1]
Flash Point	168.4°C [4]	Not specified
Density	1.432 g/cm ³ [4]	1.5 g/cm ³ [1]
Solubility in Water	Not specified	<0.1 g/100 mL at 23 °C [1]

Toxicological Information

Detailed toxicological data for **2-(4-bromophenyl)aniline** is not available. The information below is based on data for aniline and is intended to provide a conservative estimate of potential toxicity.

Toxicity Endpoint	Aniline Data
LD50 Oral (Rat)	250 mg/kg [5]
LD50 Dermal (Rabbit)	820 mg/kg [5]
LC50 Inhalation (Mouse)	248 ppm (4 h) [5]

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[\[6\]](#)[\[7\]](#) Aniline inhalation can lead to the formation of methemoglobin, causing dizziness, drowsiness, headache, shortness of breath, and cyanosis (bluish discoloration of the skin).[\[6\]](#)

- Skin Contact: Toxic in contact with skin and causes skin irritation.[6][8] Aniline is well-absorbed through the skin, which can contribute to systemic toxicity, with effects possibly delayed for several hours.[9]
- Eye Contact: Causes serious eye irritation.[7][8][10][11]
- Ingestion: Harmful if swallowed.[6][7] Ingestion of aniline can lead to intense methemoglobinemia, potentially causing asphyxia and damage to the central nervous system.[6]
- Chronic Exposure: Prolonged or repeated exposure may cause damage to organs, including the liver, kidneys, spleen, and blood.[3][5][8] Aniline is suspected of causing genetic defects and cancer.[5][12][13]

Experimental Protocols for Safe Handling

Given the potential hazards, stringent safety protocols must be followed when handling **2-(4-bromophenyl)aniline**. The following are detailed methodologies for key aspects of its use in a laboratory setting.

4.1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[14][15] Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[14]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Gloves must be inspected prior to use, and proper glove removal technique (without touching the glove's outer surface) must be followed.[14][15]
 - Lab Coat/Protective Suit: A complete suit protecting against chemicals or a lab coat should be worn.[14]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[8] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter should be used.[8]

4.2. Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area, with a strong preference for a certified chemical fume hood.[8]
- Safety Equipment: Emergency eyewash stations and safety showers must be readily available in the immediate vicinity of any handling area.[16]

4.3. Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[6]
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[8]
 - Wash hands thoroughly after handling.[8]
 - Do not eat, drink, or smoke when using this product.[8]
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.
 - Store locked up.[8]
 - The compound may be light and air-sensitive; consider storage under an inert atmosphere and protected from direct sunlight.[8]
 - Incompatible materials include acids, acid anhydrides, acid chlorides, and chloroformates. [8]

4.4. First Aid Measures

Immediate medical attention is required for any exposure.

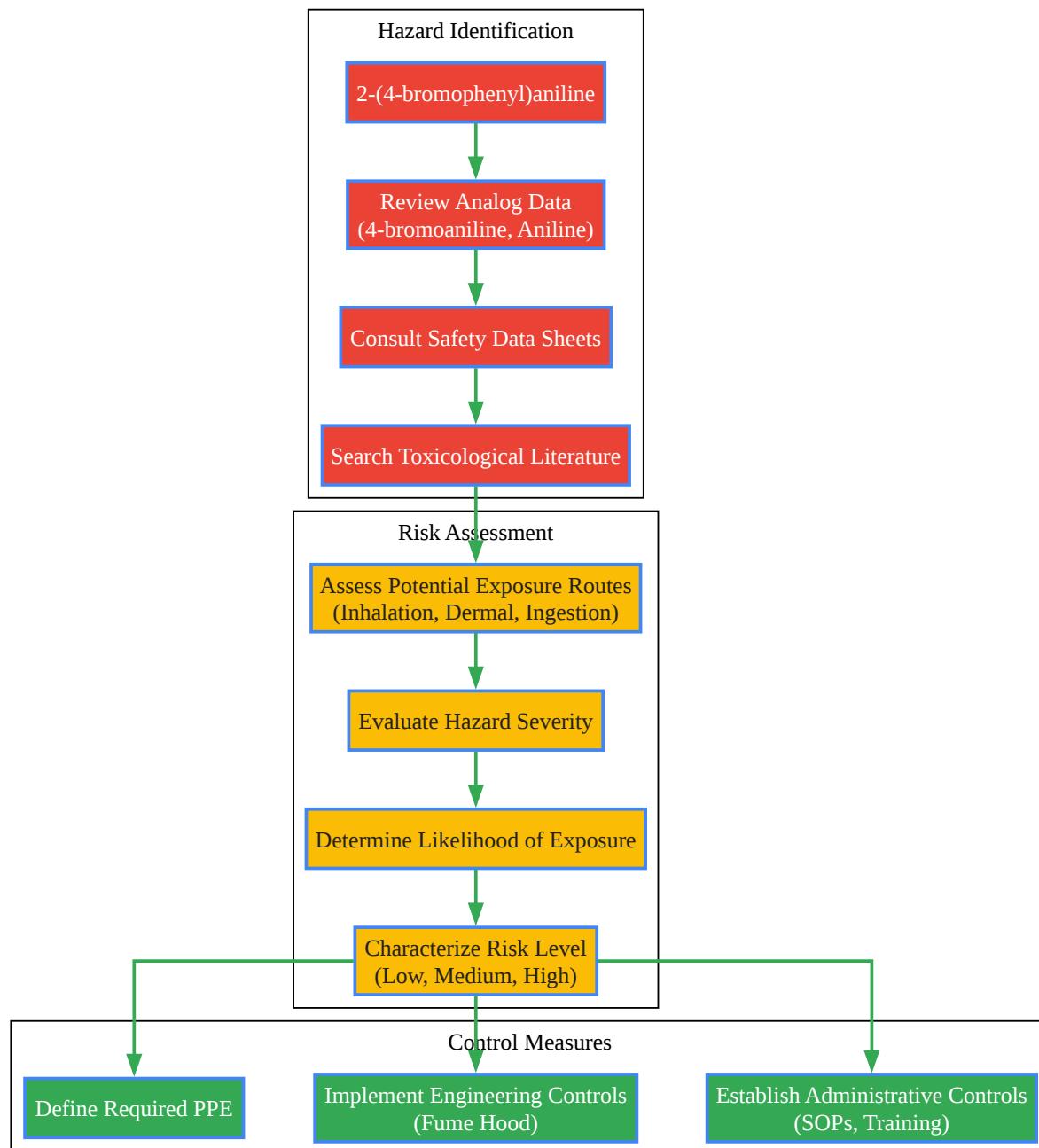
- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor immediately.[8]
- Skin Contact: Take off immediately all contaminated clothing. Wash the skin with plenty of soap and water for at least 15 minutes. Call a POISON CENTER or doctor immediately.[6][8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical advice/attention.[6][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth. Call a POISON CENTER or doctor immediately.[8]

4.5. Spill and Disposal Procedures

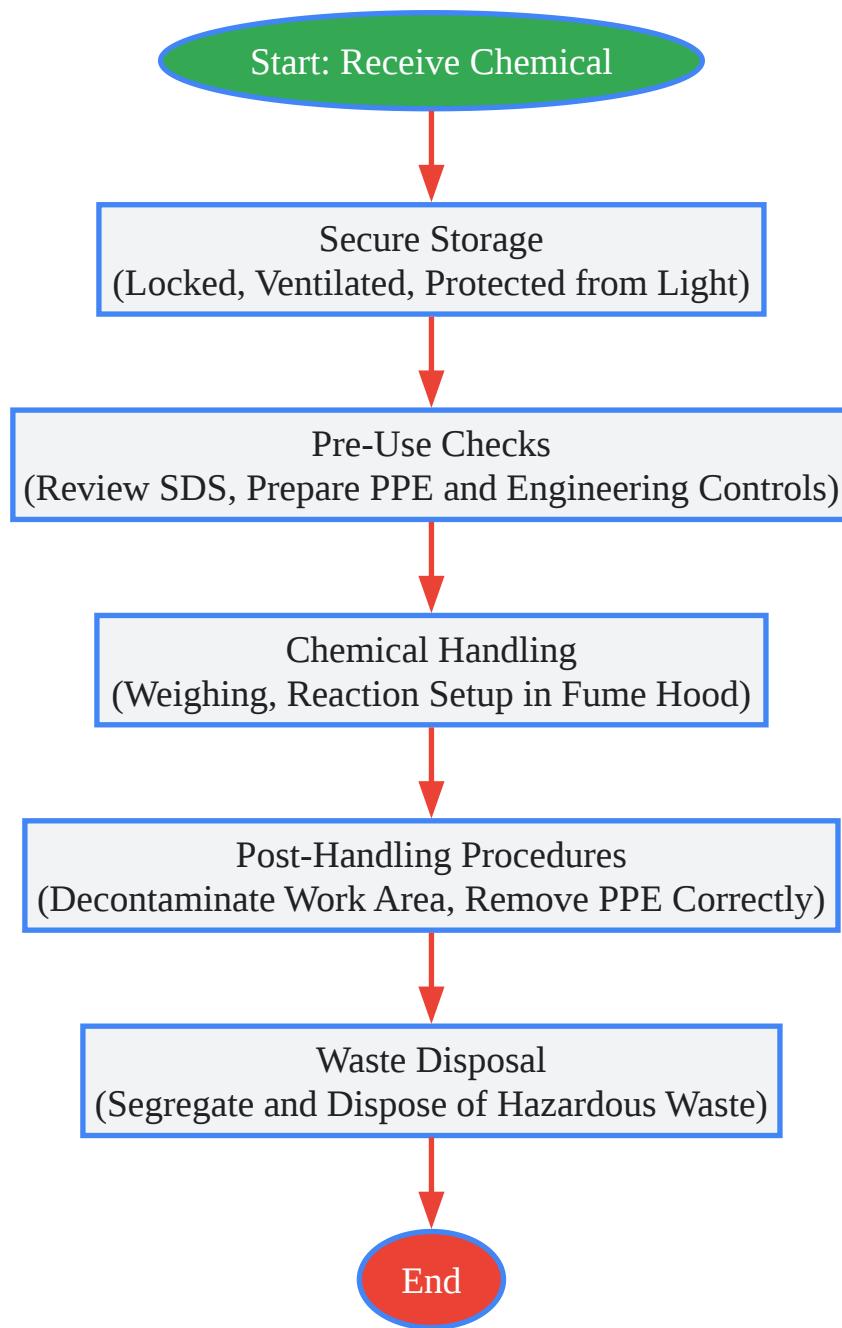
- Spill Response:
 - Evacuate personnel to a safe area.[14]
 - Wear appropriate PPE, including respiratory protection.[14]
 - Avoid dust formation.[8][14]
 - Sweep up the material and shovel it into a suitable, closed container for disposal.[8][14]
 - Do not let the product enter drains.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8]

Visualizations

The following diagrams illustrate key safety workflows and logical relationships relevant to handling hazardous chemicals like **2-(4-bromophenyl)aniline**.

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Caption: Hazard identification and risk assessment workflow.



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Caption: General workflow for safe chemical handling.

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- To cite this document: BenchChem. [Navigating the Safe Handling of 2-(4-bromophenyl)aniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354143#health-and-safety-data-for-2-4-bromophenyl-aniline-handling]

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